

A Technical Guide to Aldosterone-d4 for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Aldosterone-d4

Cat. No.: B12400601

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Introduction

Aldosterone-d4 is a stable isotope-labeled analog of the mineralocorticoid hormone aldosterone. Its application as an internal standard in quantitative bioanalysis, particularly in liquid chromatography-mass spectrometry (LC-MS), is crucial for achieving accurate and precise measurements of aldosterone in complex biological matrices. This technical guide provides an in-depth overview of **Aldosterone-d4**, including a comparative analysis of suppliers and their purity specifications, detailed experimental protocols for its use and quality control, and a fundamental explanation of the principles behind its application.

Aldosterone-d4: Supplier and Purity Specifications

The selection of a high-quality **Aldosterone-d4** standard is paramount for the integrity of analytical data. Key quality attributes for researchers to consider are chemical purity and isotopic purity (or isotopic enrichment). Chemical purity refers to the percentage of the compound that is **Aldosterone-d4**, free from other chemical entities. Isotopic purity indicates the percentage of the labeled compound that contains the desired number of deuterium atoms

(in this case, four), which is critical for minimizing cross-talk with the unlabeled analyte signal in mass spectrometry.

Below is a summary of prominent suppliers of **Aldosterone-d4** and their publicly available purity specifications. Researchers are encouraged to request a certificate of analysis (CoA) for lot-specific details.

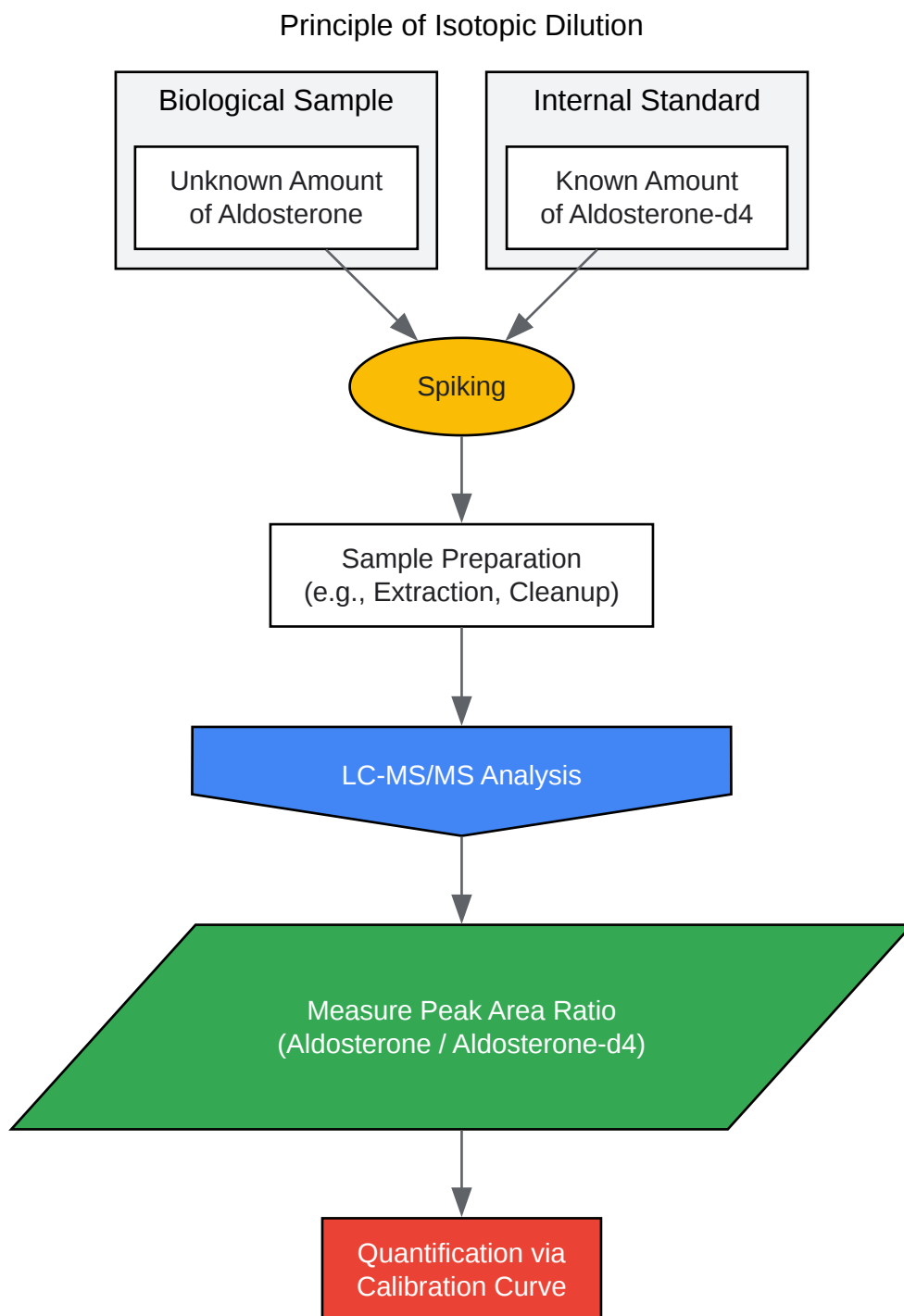
Supplier	Catalog Number (Example)	Chemical Purity	Isotopic Purity / Enrichment	Notes
Sigma-Aldrich	802883	≥97% (CP)	≥98 atom % D	Often supplied as a solution in acetonitrile.
Cambridge Isotope Laboratories (CIL)	DLM-10472	97%	98%	Labeled at positions 9, 11, 12, 12-d4.
MedchemExpress (MCE)	HY-113313S2	99.30%	Not specified	Purity value may represent overall purity; CoA is recommended for detailed isotopic distribution.
LGC Standards	TRC-A514703	Not specified	Not specified	Product of Toronto Research Chemicals (TRC). A comprehensive CoA is provided with purchase.
Veeprho	DVE001044	Not specified	Not specified	Specializes in impurity reference standards; detailed CoA available upon request. [1] [2] [3] [4]

Gentaur	GNT-ST-28223	Not specified	Not specified	Product information is limited on the website; direct inquiry is necessary.[5]
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The Principle of Isotope Dilution Mass Spectrometry

Aldosterone-d4 is integral to the isotope dilution method, a gold standard for quantitative mass spectrometry. This technique relies on the addition of a known amount of the stable isotope-labeled standard to a sample prior to any processing steps. The labeled standard is nearly chemically and physically identical to the endogenous analyte (unlabeled aldosterone), so it experiences the same extraction inefficiencies, matrix effects (ion suppression or enhancement), and instrument variability. By measuring the ratio of the signal from the endogenous analyte to the signal from the internal standard, these variations can be effectively normalized, leading to highly accurate and precise quantification.

The following diagram illustrates the logical relationship in the isotope dilution method:



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Caption: Logical flow of the isotope dilution method using **Aldosterone-d4**.

Experimental Protocols

Quality Control of Aldosterone-d4 Standard

Upon receiving a new lot of **Aldosterone-d4**, it is best practice to perform quality control checks to verify its identity, purity, and concentration.

Objective: To confirm the integrity of the **Aldosterone-d4** internal standard.

Methodology:

- Mass Spectrometric Verification:
 - Prepare a dilute solution of the **Aldosterone-d4** standard in an appropriate solvent (e.g., 50:50 acetonitrile:water).
 - Infuse the solution directly into a high-resolution mass spectrometer or analyze via LC-MS.
 - Confirm the presence of the correct precursor ion for **Aldosterone-d4** (e.g., m/z 365.2 for $[M+H]^+$).
 - Assess the isotopic distribution to confirm the enrichment of the d4 species and identify the presence of d0, d1, d2, or d3 isotopologues. The d4 peak should be the most abundant by a significant margin (typically >95%).
- Chromatographic Purity:
 - Analyze the **Aldosterone-d4** standard by high-performance liquid chromatography (HPLC) with UV detection or by LC-MS in full scan mode.
 - Evaluate the chromatogram for the presence of any impurity peaks. Chemical purity is typically determined by the peak area percentage of the main peak.
- Concentration Verification:
 - If the standard is received as a solution, its concentration can be verified by preparing a calibration curve from a well-characterized solid **Aldosterone-d4** and analyzing the received solution against this curve.

Quantitative Analysis of Aldosterone in Human Serum by LC-MS/MS

The following is a generalized protocol for the determination of aldosterone in serum. Specific parameters will need to be optimized for the instrument and column used.

Materials:

- Aldosterone certified reference standard
- **Aldosterone-d4** internal standard
- Human serum samples, calibrators, and quality controls (QCs)
- Acetonitrile, methanol, water (LC-MS grade)
- Formic acid or ammonium fluoride (for modifying mobile phase)
- Solid Phase Extraction (SPE) or Supported Liquid Extraction (SLE) cartridges/plates
- Methyl-tert-butyl ether (MTBE) or other suitable extraction solvent

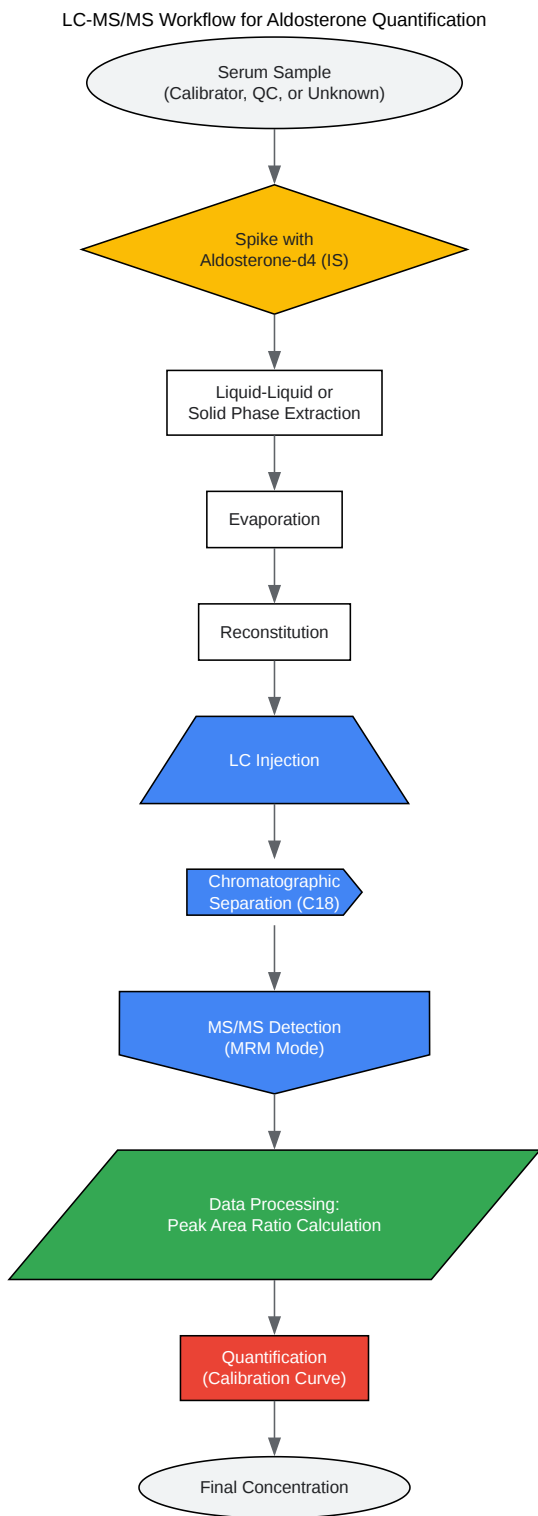
Methodology:

- Preparation of Standards and Internal Standard Spiking Solution:
 - Prepare stock solutions of aldosterone and **Aldosterone-d4** in a suitable solvent (e.g., methanol) at 1 mg/mL.
 - From the aldosterone stock, prepare a series of working standards by serial dilution to create a calibration curve (e.g., 10-5000 pg/mL).
 - Prepare a working solution of **Aldosterone-d4** (e.g., 1 ng/mL) to be used for spiking all samples.
- Sample Preparation (Supported Liquid Extraction Example):

- To 100 μ L of serum sample, calibrator, or QC, add 25 μ L of the **Aldosterone-d4** internal standard working solution.
- Vortex briefly to mix.
- Load the mixture onto an SLE plate/cartridge and wait for 5 minutes for the sample to absorb.
- Elute the analytes with an appropriate organic solvent (e.g., 1 mL of MTBE).
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 μ L of mobile phase A/B (e.g., 80:20 water:acetonitrile).
- LC-MS/MS Analysis:
 - LC System: UPLC/HPLC system with a C18 reversed-phase column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to separate aldosterone from other endogenous components (e.g., start at 20% B, ramp to 95% B).
 - Injection Volume: 10 μ L.
 - Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source, operated in positive ion mode.
 - MRM Transitions: Monitor specific multiple reaction monitoring (MRM) transitions for aldosterone (e.g., m/z 361.2 \rightarrow 333.2) and **Aldosterone-d4** (e.g., m/z 365.2 \rightarrow 337.2).
- Data Analysis:
 - Integrate the peak areas for both the aldosterone and **Aldosterone-d4** MRM transitions.
 - Calculate the peak area ratio (Aldosterone/**Aldosterone-d4**) for all samples.

- Construct a calibration curve by plotting the peak area ratio of the calibrators against their known concentrations.
- Determine the concentration of aldosterone in the unknown samples by interpolating their peak area ratios from the calibration curve.

The workflow for this analytical process is visualized below:



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Caption: Experimental workflow for quantifying aldosterone in serum.

Conclusion

Aldosterone-d4 is an indispensable tool for the accurate quantification of aldosterone in clinical and research settings. The success of any analysis hinges on the quality of the internal standard and the robustness of the analytical method. By carefully selecting a supplier with documented high purity and by implementing rigorous quality control and validated experimental protocols, researchers can achieve reliable and reproducible results, advancing our understanding of aldosterone's role in health and disease.

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- To cite this document: BenchChem. [A Technical Guide to Aldosterone-d4 for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12400601/docs#a-technical-guide-to-aldosterone-d4-for-researchers-and-drug-development-professionals>]

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